Introduction to the Significance of Substituted Indazoles

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Compound of Interest

Compound Name:	*6-Iodo-2-methyl-2H-indazole*
CAS No.:	*1216387-68-6*
Cat. No.:	*B582551*

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Indazole derivatives are recognized as "privileged scaffolds" in medicinal chemistry due to their ability to interact with a variety of biological targets.[3] The specific substitution pattern on the indazole ring system dramatically influences the molecule's physicochemical properties and its pharmacological activity. The introduction of a halogen atom, such as iodine, at the C6 position, and a methyl group at the N2 position, creates a molecule with specific electronic and steric properties that are of interest for probing protein binding pockets. Iodoindazoles are particularly valuable as synthetic intermediates, amenable to a wide range of palladium-catalyzed cross-coupling reactions for the construction of more complex molecules.[4][5]

Synthesis and Crystallization of **6-Iodo-2-methyl-2H-indazole**

While a definitive published crystal structure for **6-Iodo-2-methyl-2H-indazole** is not readily available in public databases, this section outlines a robust, field-proven methodology for its synthesis and crystallization, based on established protocols for related indazole derivatives.[1][6][7]

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Synthetic Protocol

The synthesis of **6-Iodo-2-methyl-2H-indazole** can be approached through a two-step process: N-methylation of 6-iodo-1H-indazole or direct iodination of 2-methyl-2H-indazole. The latter is often preferred for regioselectivity. A plausible synthetic route involves the iodination of a suitable precursor. For a related compound, 6-iodo-2,3-dimethyl-2H-indazole, N-Iodosuccinimide (NIS) is used as the iodinating agent.[1]

Step-by-Step Synthesis:

- Dissolution: Dissolve 2-methyl-2H-indazole (1.0 equivalent) in a suitable anhydrous solvent such as acetonitrile or dichloromethane (DCM).
- Iodination: Add N-Iodosuccinimide (NIS) (1.1 equivalents) portion-wise to the solution at room temperature. The use of a slight excess of NIS helps to drive the reaction to completion.[1]
- Reaction Monitoring: Stir the reaction mixture at room temperature and monitor its progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is typically complete within 2-4 hours.[1]
- Workup: Upon completion, quench the reaction with an aqueous solution of sodium thiosulfate to remove any unreacted iodine. Extract the aqueous layer with an organic solvent like DCM.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product is then purified by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes.[1]

Crystallization Workflow

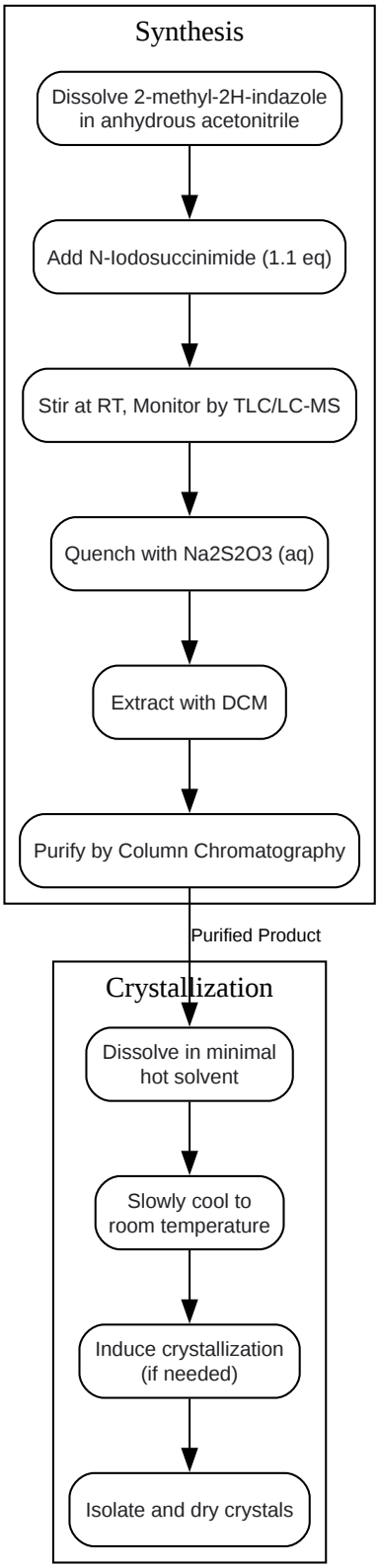
Obtaining high-quality single crystals suitable for X-ray diffraction is crucial. Recrystallization is an effective method for achieving high purity.[1]

- Solvent Selection: Dissolve the purified **6-Iodo-2-methyl-2H-indazole** in a minimum amount of a hot solvent in which it is sparingly soluble at room temperature (e.g., ethanol, isopropanol, or a mixture of ethyl acetate and hexanes).

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- Slow Cooling: Allow the solution to cool slowly to room temperature. Slow cooling promotes the formation of larger, more well-defined crystals.
- Crystal Growth: If crystals do not form upon cooling, induce crystallization by scratching the inside of the flask with a glass rod or by adding a seed crystal.
- Isolation: Isolate the crystals by filtration, wash with a small amount of cold solvent, and dry under vacuum.

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Caption: Experimental workflow for the synthesis and crystallization of **6-Iodo-2-methyl-2H-indazole**.

Inferred Crystal Structure of 6-Iodo-2-methyl-2H-indazole

In the absence of a published crystal structure for the title compound, we can infer its key crystallographic features by examining a closely related molecule, 2-Methyl-6-nitro-2H-indazole, for which detailed X-ray diffraction data is available.[8][9] The nitro group and the iodo group are both electron-withdrawing and have comparable steric bulk, making this a reasonable structural surrogate for predictive analysis.

Predicted Crystallographic Data

The crystallographic data for 2-Methyl-6-nitro-2H-indazole provides a strong basis for predicting the crystal system and space group of **6-Iodo-2-methyl-2H-indazole**.[8]

Parameter	Predicted for 6-Iodo-2-methyl-2H-indazole (inferred)	2-Methyl-6-nitro-2H-indazole[8]
Crystal System	Monoclinic	Monoclinic
Space Group	$P2_1/c$	$P2_1/c$
a (Å)	~3.8	3.793 (3)
b (Å)	~12.3	12.200 (8)
c (Å)	~16.8	16.675 (11)
β (°) **	~96	95.722 (9)
Volume (Å^3) **	~780	767.7 (9)
Z	4	4

Note: The unit cell dimensions for the iodo- a derivative are expected to be slightly larger due to the larger van der Waals radius of iodine compared to the nitro group.

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Molecular Geometry

The indazole ring system is inherently planar. In 2-Methyl-6-nitro-2H-indazole, the indazole ring system is almost planar, with a maximum deviation of 0.0118 (7) Å.[8] A similar planarity is expected for **6-Iodo-2-methyl-2H-indazole**. The methyl group will be attached to the N2 atom, and the iodine atom will be bonded to the C6 position of the benzene ring.

Caption: Molecular structure of **6-Iodo-2-methyl-2H-indazole** with atom numbering.

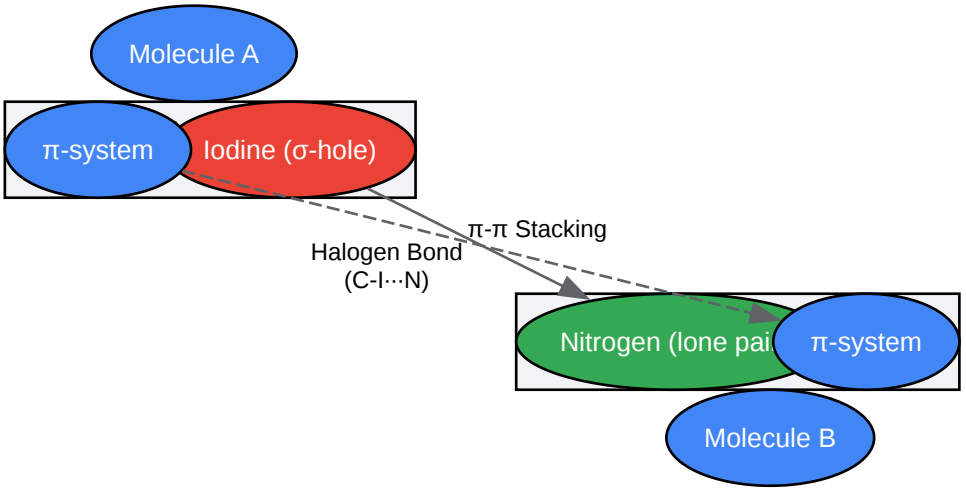
Intermolecular Interactions and Crystal Packing

The crystal packing of 2-Methyl-6-nitro-2H-indazole is stabilized by weak intermolecular C-H···N and C-H···O hydrogen bonds.[8] In the case of **6-Iodo-2-methyl-2H-indazole**, we can anticipate the presence of halogen bonding, a significant non-covalent interaction involving the iodine atom.

Expected Intermolecular Interactions:

- Halogen Bonding (C-I···N/π): The electropositive region on the iodine atom (σ-hole) can interact with electron-rich moieties like the nitrogen atoms of the pyrazole ring or the π-system of adjacent indazole rings. This is a key interaction that could dictate the crystal packing.
- π-π Stacking: The planar indazole rings are likely to engage in π-π stacking interactions, contributing to the overall stability of the crystal lattice.
- C-H···π Interactions: The hydrogen atoms of the methyl group and the aromatic ring can interact with the π-electron clouds of neighboring molecules.

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